

"handling and safety procedures for 2-chloroethyl phenyl sulfide"

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Compound of Interest

Compound Name: *Benzene, [(1-chloroethyl)thio]-*

Cat. No.: *B3047218*

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Application Notes and Protocols for 2-Chloroethyl Phenyl Sulfide

These application notes provide comprehensive handling and safety procedures for 2-chloroethyl phenyl sulfide (CAS No. 5535-49-9) for researchers, scientists, and drug development professionals. Due to its hazardous nature, strict adherence to these protocols is mandatory to ensure personnel safety and prevent environmental contamination.

Introduction and Chemical Profile

2-Chloroethyl phenyl sulfide is a colorless liquid with a pungent odor, primarily used as a laboratory chemical and as a simulant for the chemical warfare agent sulfur mustard.[1][2][3] Its structural similarity to sulfur mustard allows for safer research into the detection and decontamination of chemical warfare agents.[1][3] However, it is a hazardous substance that is harmful if swallowed, inhaled, or in contact with skin, and it causes severe skin burns and eye damage.[4][5] This document outlines the essential safety protocols for its handling, storage, and disposal.

Chemical and Physical Properties

The physical and chemical properties of 2-chloroethyl phenyl sulfide are summarized below. This data is critical for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	5535-49-9	[4] [5] [6]
Molecular Formula	C8H9ClS	[4] [5] [7]
Molecular Weight	172.68 g/mol	[6] [7]
Appearance	Clear, colorless liquid	[4] [5] [8]
Odor	Pungent	[4] [5]
Boiling Point	90-91 °C @ 1 mmHg	[1] [2]
Density	1.174 g/mL at 25 °C	[1] [2]
Refractive Index	n _{20/D} 1.583	[1] [2]
Flash Point	104 °C (219.2 °F) - closed cup	[4] [7]
Solubility	Soluble in Chloroform. Slightly soluble in water.	[5] [7]
Stability	Stable under normal conditions. Moisture sensitive, hygroscopic.	[4]

Hazard Identification and GHS Classification

2-Chloroethyl phenyl sulfide is classified as a hazardous substance. The hazard statements and classifications from the Globally Harmonized System (GHS) are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3 / 4	H311/H312: Toxic/Harmful in contact with skin
Acute Toxicity, Inhalation	Category 3 / 4	H331/H332: Toxic/Harmful if inhaled
Skin Corrosion / Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage / Irritation	Category 1	H314: Causes severe skin burns and eye damage
Carcinogenicity	Category 1A	H350: May cause cancer

Note: Classifications can vary slightly between suppliers.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols: Safe Handling and Use

Adherence to the following protocols is essential when working with 2-chloroethyl phenyl sulfide.

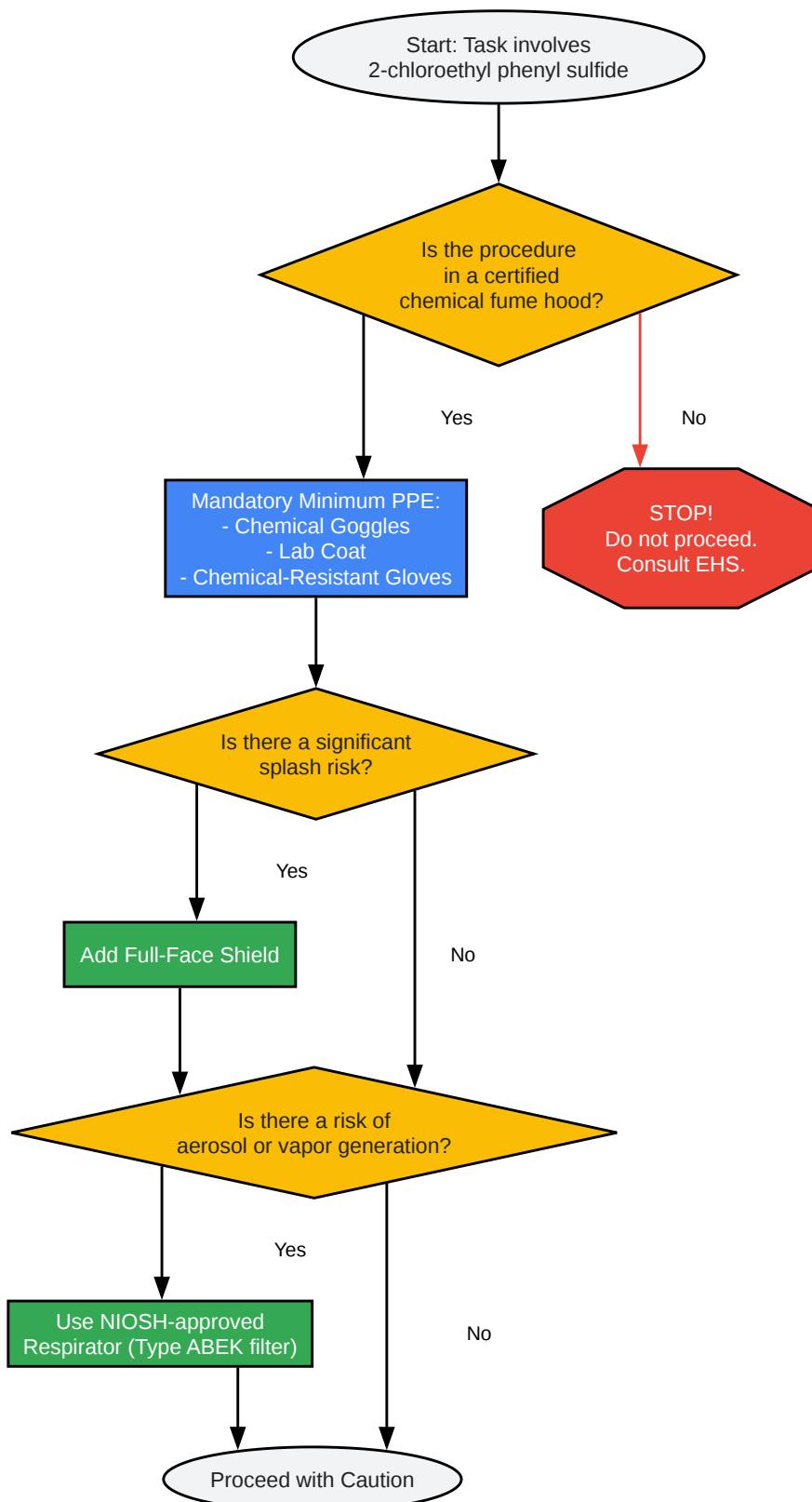
Engineering Controls Protocol

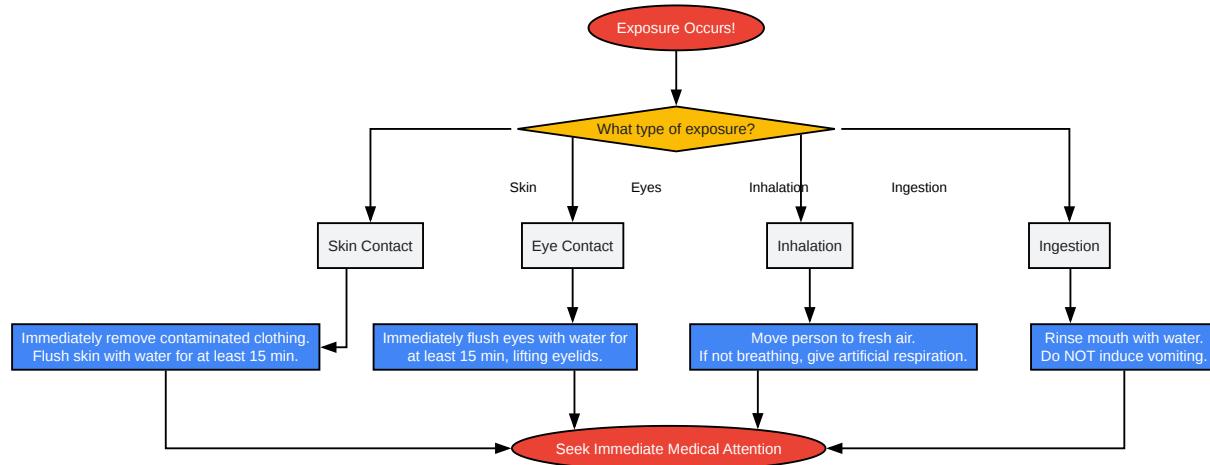
- Primary Control: Always handle 2-chloroethyl phenyl sulfide inside a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#) The fume hood should have a face velocity of 80-120 feet per minute.
- Ventilation: Ensure the laboratory is well-ventilated.[\[4\]](#)[\[5\]](#)
- Safety Equipment: An emergency eyewash station and safety shower must be located in the immediate work area and be readily accessible.[\[9\]](#)[\[10\]](#)

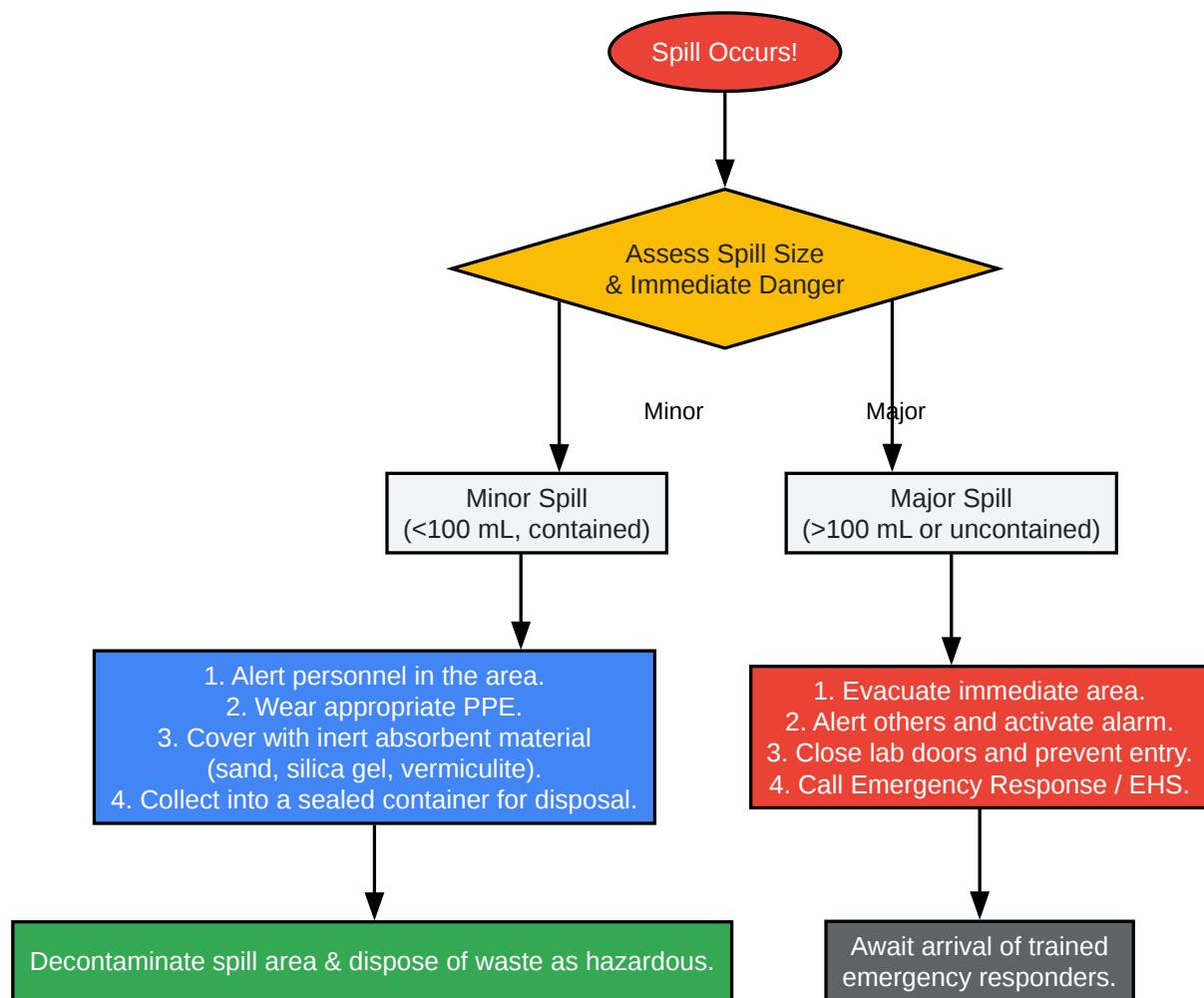
Personal Protective Equipment (PPE) Selection and Use Protocol

A risk assessment should always precede the handling of this chemical. The following PPE is mandatory.

- Hand Protection: Wear chemical-resistant gloves. Nitrile gloves may provide splash protection, but for prolonged contact or immersion, laminate film gloves (e.g., Ansell Barrier) are recommended.[11][12] Always inspect gloves for tears or holes before use and remove them carefully to avoid skin contamination.[4][11]
- Eye and Face Protection: Wear chemical safety goggles that meet EU Standard EN166 or NIOSH standards.[9][11] In addition, a full-face shield must be worn over the goggles when there is a risk of splashing.[2][12]
- Skin and Body Protection: Wear a chemically resistant lab coat, preferably one that is fully buttoned. Ensure that street clothes are fully covered. Do not wear shorts or open-toed shoes in the laboratory.
- Respiratory Protection: If there is a risk of exposure above permissible limits, or if engineering controls are not sufficient, a NIOSH-approved respirator with a type ABEK (EN14387) filter is required.[2][11] A full-face supplied-air respirator is necessary if it is the sole means of protection.[11]







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References

- 1. 2-CHLOROETHYL PHENYL SULFIDE | 5535-49-9 [chemicalbook.com]

- 2. 2-氯乙基苯基硫醚 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Buy 2-Chloroethyl phenyl sulfide | 5535-49-9 [smolecule.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. Page loading... [guidechem.com]
- 6. 2-CHLOROETHYL PHENYL SULFIDE - Safety Data Sheet [chemicalbook.com]
- 7. fishersci.co.uk [fishersci.co.uk]
- 8. 2-Chloroethyl phenyl sulfide, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 9. fishersci.com [fishersci.com]
- 10. synquestlabs.com [synquestlabs.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. quora.com [quora.com]
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